Application Notes and Protocols for the Spectrophotometric Analysis of Direct Red Dyes

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Compound of Interest

Compound Name:	*Direct red 212*
CAS No.:	*12222-45-6*
Cat. No.:	*B1172209*

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Note on Dye Identification: The term "**Direct Red 212**" is ambiguous in scientific literature, with multiple CAS numbers potentially associated with similar dye names. To provide accurate and reproducible protocols, this document focuses on the well-characterized dye Direct Red 23 (CI 29160; CAS No. 3441-14-3), a representative disazo direct dye. The principles and methods described herein are generally applicable to other water-soluble direct dyes with necessary adjustments for their specific maximum absorbance wavelengths.

Introduction

Direct Red 23 is a water-soluble anionic dye widely used in the textile, paper, and leather industries.[1] Its quantitative analysis is crucial for quality control, wastewater monitoring, and in various research applications. UV-Visible spectrophotometry is a simple, rapid, and cost-effective method for determining the concentration of this dye in aqueous solutions. The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.[2][3]

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Physicochemical and Spectroscopic Properties of Direct Red 23

A summary of the key properties of Direct Red 23 is presented in the table below.

Property	Value	Reference
CAS Number	3441-14-3	[4]
Molecular Formula	$C_{35}H_{25}N_7Na_2O_{10}S_2$	[5]
Molecular Weight	813.72 g/mol	[4]
Appearance	Purple powder	[4]
Maximum Absorbance (λmax)	500 - 510 nm	[6][7][8]
Molar Absorptivity (ε)	≥15,000 $L \cdot mol^{-1} \cdot cm^{-1}$ (at 500-516 nm)	[1]
Solubility	Soluble in water	[4]

Experimental Protocols

- Direct Red 23 (analytical standard)
- Deionized water
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes (various sizes)
- UV-Vis spectrophotometer
- Cuvettes (1 cm path length)
- Analytical balance

A critical step in quantitative analysis is the accurate preparation of a stock solution, from which a series of standard solutions are prepared by dilution.[9][10]

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Stock Solution (e.g., 100 mg/L):

- Accurately weigh 10.0 mg of Direct Red 23 powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add a small amount of deionized water to dissolve the dye completely.
- Once dissolved, fill the flask to the mark with deionized water.
- Stopper the flask and invert it several times to ensure a homogeneous solution.

Standard Solutions:

Prepare a series of standard solutions by diluting the stock solution. For example, to prepare 10 mL of 2, 4, 6, 8, and 10 mg/L standards:

Standard Concentration (mg/L)	Volume of Stock Solution (100 mg/L) to be diluted to 10 mL
2	0.2 mL
4	0.4 mL
6	0.6 mL
8	0.8 mL
10	1.0 mL

Use appropriate pipettes to transfer the calculated volume of the stock solution into separate 10 mL volumetric flasks and dilute to the mark with deionized water.

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 15-20 minutes.
- Set the wavelength to the λmax of Direct Red 23 (e.g., 507 nm).[11]
- Use deionized water as a blank to zero the spectrophotometer.

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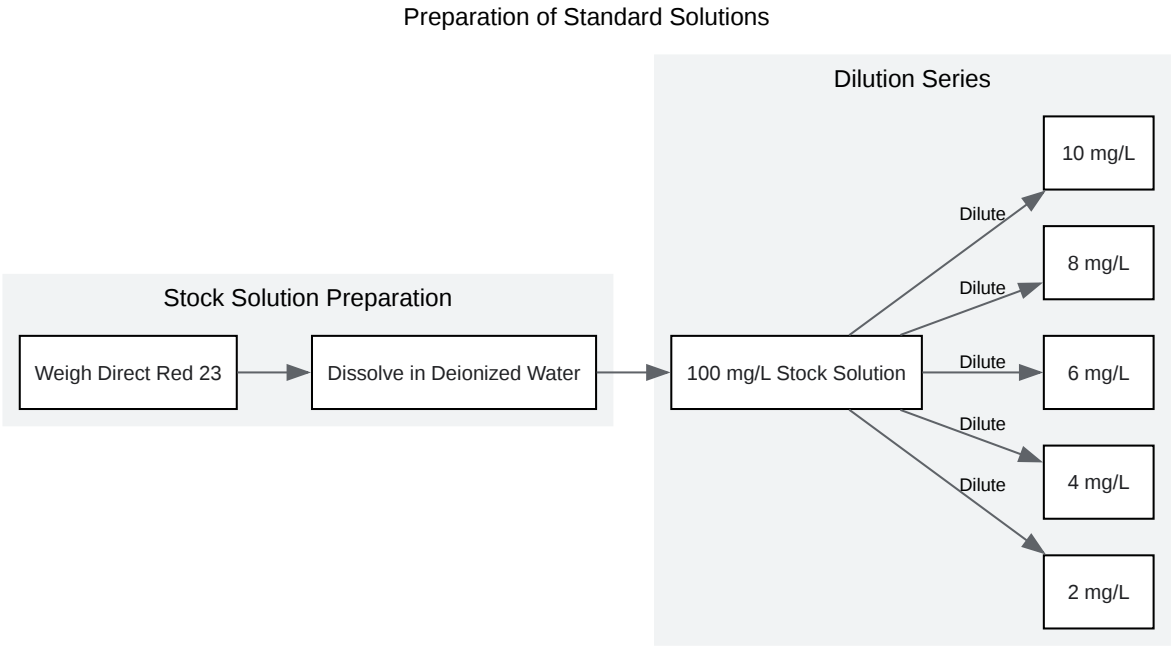
- Measure the absorbance of each standard solution and the unknown sample, rinsing the cuvette with the solution to be measured before each reading.
- Record the absorbance values.
- Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c), where y is the absorbance, x is the concentration, m is the slope, and c is the y-intercept. The R^2 value should be close to 1 for a good linear fit.
- Use the equation of the line to calculate the concentration of the unknown sample from its absorbance value.

Visualization of Experimental Workflow

The following diagrams illustrate the key processes in the spectrophotometric analysis of Direct Red 23.



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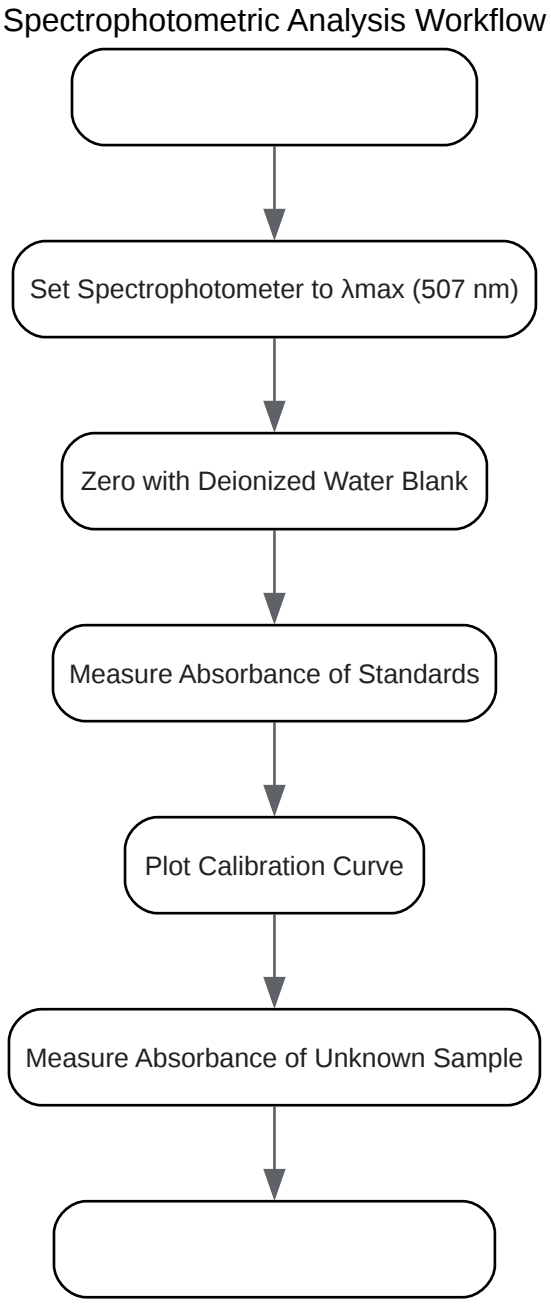
Caption: Workflow for the preparation of standard solutions.



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Caption: Overall workflow for spectrophotometric analysis.

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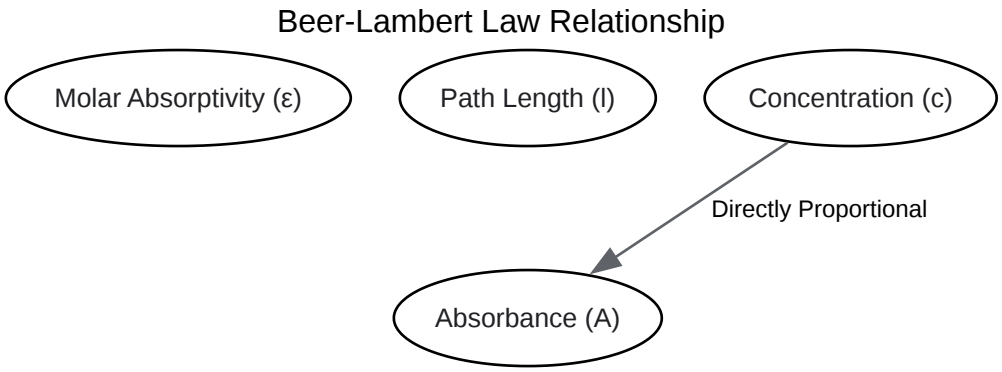

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Caption: Relationship of variables in the Beer-Lambert Law.

Potential Interferences and Considerations

- pH: The color of some azo dyes can be pH-dependent. It is advisable to perform the analysis in a buffered solution if the sample pH varies significantly.
- Turbidity: Suspended particles in the sample can scatter light and lead to erroneously high absorbance readings. Samples should be filtered or centrifuged if they are turbid.
- Interfering Substances: Other colored compounds in the sample matrix that absorb at or near the λmax of Direct Red 23 will interfere with the analysis. In such cases, chromatographic separation (e.g., HPLC) may be necessary prior to spectrophotometric quantification.
- Linear Range: The Beer-Lambert law is only valid within a certain concentration range.[2] If the absorbance of an unknown sample is higher than the highest standard, it should be diluted and re-measured. Ideally, absorbance values should fall between 0.1 and 1.0 for optimal accuracy.

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